synthesis protocol for 2-ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide

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Compound of Interest

Compound Name:	*2-ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide*
CAS No.:	*866019-10-5*
Cat. No.:	*B2431299*

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An Application Note and Synthesis Protocol for: **2-Ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide**

Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **2-ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide**, a molecule of interest in medicinal chemistry and drug development. The synthesis is achieved through a robust and efficient two-step, one-pot process involving the activation of 2-ethoxynicotinic acid to its corresponding acyl chloride, followed by amidation with 4-fluoroaniline. This guide is designed for researchers, chemists, and drug development professionals, offering in-depth mechanistic insights, a detailed step-by-step protocol, characterization data, and critical safety procedures. The causality behind each experimental choice is explained to ensure both reproducibility and a thorough understanding of the underlying chemical principles.

Introduction and Mechanistic Overview

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The carboxamide functional group is a cornerstone of modern pharmaceuticals, present in numerous approved drugs due to its metabolic stability and ability to participate in crucial hydrogen bonding interactions with biological targets.[1] The target molecule, **2-ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide**, incorporates a fluorinated aniline moiety and a substituted pyridine ring, structural motifs frequently explored in the development of novel therapeutic agents.[2][3]

The direct condensation of a carboxylic acid and an amine to form an amide is generally unfavorable due to the formation of a non-reactive ammonium carboxylate salt.[4][5] Therefore, the synthesis strategy hinges on the activation of the carboxylic acid group of 2-ethoxynicotinic acid. The chosen method, conversion to an acyl chloride, is a classic and highly effective approach that generates a potent electrophile for subsequent reaction with an amine.[6][7]

The reaction proceeds in two key stages within a single pot:

- Acid Chloride Formation: 2-ethoxynicotinic acid is treated with thionyl chloride ($SOCl_2$). Thionyl chloride converts the carboxylic acid into a highly reactive 2-ethoxynicotinoyl chloride intermediate.[8] This transformation is efficient, and the byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gases, which simplifies the reaction work-up.[8]

- Nucleophilic Acyl Substitution (Amidation): The amine, 4-fluoroaniline, acts as a nucleophile and attacks the electrophilic carbonyl carbon of the in-situ generated acyl chloride.[9] A tertiary amine base, such as triethylamine (TEA), is added to neutralize the HCl generated during this step, driving the reaction to completion.[5]

This protocol has been optimized for high yield, purity, and operational simplicity.

Synthetic Workflow and Logic

The overall synthetic pathway is a streamlined process designed to convert readily available starting materials into the target carboxamide with high efficiency.

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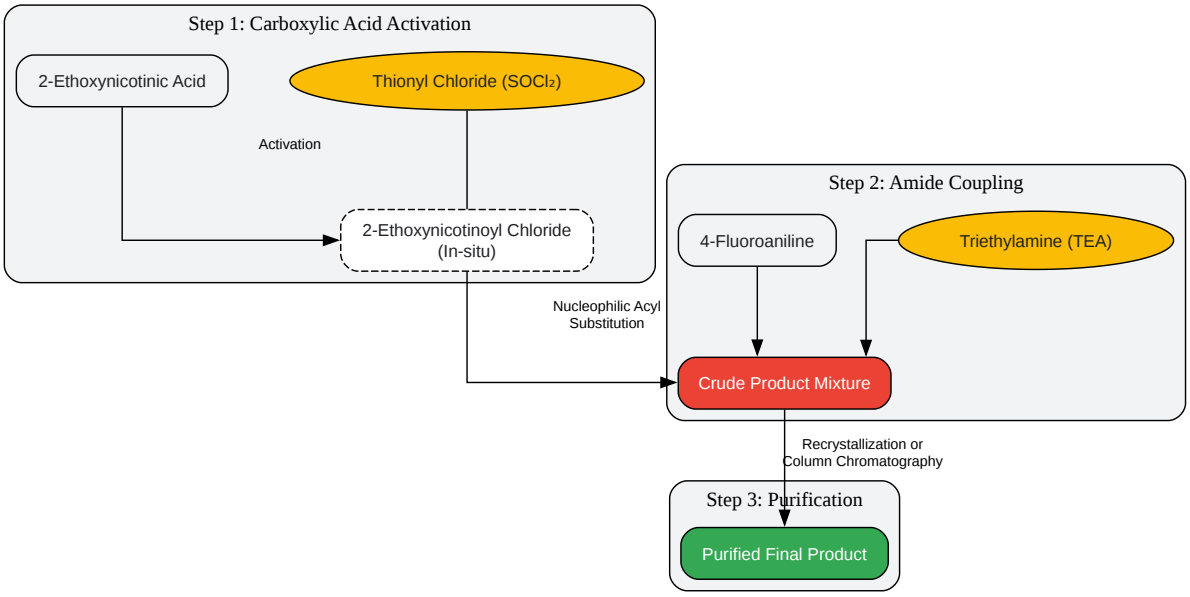

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Caption: Synthetic workflow for **2-ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide**.

Materials and Reagents

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Reagent/Material	CAS No.	M.W. (g/mol)	Purity	Supplier	Notes
2-Ethoxynicotinic Acid	151213-39-5	167.16	≥97%	Commercial	Starting Material
4-Fluoroaniline	371-40-4	111.12	≥99%	Commercial	Nucleophile
Thionyl Chloride ($SOCl_2$)	7719-09-7	118.97	≥99%	Commercial	Activating Agent
Triethylamine (TEA)	121-44-8	101.19	≥99.5%	Commercial	HCl Scavenger
Dichloromethane (DCM)	75-09-2	84.93	Anhydrous	Commercial	Solvent
Ethyl Acetate (EtOAc)	141-78-6	88.11	Reagent Grade	Commercial	Extraction/Chromatography
Hexanes	110-54-3	86.18	Reagent Grade	Commercial	Chromatography
Saturated $NaHCO_3$ solution	N/A	N/A	N/A	Lab Prepared	Aqueous Work-up
Brine (Saturated NaCl)	N/A	N/A	N/A	Lab Prepared	Aqueous Work-up
Anhydrous $MgSO_4$ or Na_2SO_4	N/A	N/A	N/A	Commercial	Drying Agent

Detailed Experimental Protocol

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Note: This reaction must be performed in a certified chemical fume hood due to the use of the highly corrosive and toxic thionyl chloride.[10]

Step 1: Synthesis of 2-Ethoxynicotinoyl Chloride (In-situ)

- To an oven-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-ethoxynicotinic acid (5.0 g, 29.9 mmol).
- Under an inert atmosphere (N_2 or Argon), add thionyl chloride (11.0 mL, 150 mmol, ~5 eq.).
  - Rationale: Using an excess of thionyl chloride ensures complete conversion of the carboxylic acid and can also serve as the reaction solvent.[8] The reaction is performed under inert gas to prevent hydrolysis of the moisture-sensitive thionyl chloride and the resulting acyl chloride.
- Add two drops of N,N-dimethylformamide (DMF) as a catalyst.
  - Rationale: Catalytic DMF accelerates the formation of the acyl chloride through the Vilsmeier-Haack mechanism.[11]
- Heat the reaction mixture to reflux (approximately 80°C) and stir for 2 hours. The solid should completely dissolve, and gas evolution (SO_2 and HCl) will be observed.
- After 2 hours, allow the mixture to cool to room temperature.
- Carefully remove the excess thionyl chloride under reduced pressure (vacuum).
  - Rationale: Removal of excess $SOCl_2$ is crucial as it would quench the amine in the next step. A trap containing a base (e.g., NaOH solution) should be used to neutralize the volatile and corrosive $SOCl_2$ vapors.

Step 2: Amide Coupling with 4-Fluoroaniline

- Place the flask containing the crude 2-ethoxynicotinoyl chloride under an inert atmosphere.
- Add 100 mL of anhydrous dichloromethane (DCM) to dissolve the crude acyl chloride. Cool the solution to 0°C using an ice-water bath.

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- In a separate flask, prepare a solution of 4-fluoroaniline (3.32 g, 29.9 mmol, 1.0 eq.) and triethylamine (8.4 mL, 59.8 mmol, 2.0 eq.) in 50 mL of anhydrous DCM.
    - Rationale: Two equivalents of base are used: one to neutralize the HCl generated during the amidation step and one to neutralize any residual HCl from the previous step.[5]
- Add the 4-fluoroaniline/triethylamine solution dropwise to the cold acyl chloride solution over 30 minutes with vigorous stirring.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for an additional 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material (acyl chloride or 4-fluoroaniline) is consumed.

Step 3: Work-up and Purification

- Quench the reaction by slowly adding 50 mL of water.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 50 mL of 1 M HCl, 50 mL of saturated $NaHCO_3$ solution, and 50 mL of brine.
    - Rationale: The HCl wash removes excess triethylamine and any unreacted 4-fluoroaniline. The $NaHCO_3$ wash removes any unreacted carboxylic acid starting material. The brine wash helps to break any emulsions and begins the drying process.[12]
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification:
    - Recrystallization (Preferred): Dissolve the crude solid in a minimal amount of hot ethyl acetate and add hexanes until turbidity persists. Allow the solution to cool slowly to room temperature and then in a refrigerator to induce crystallization. Collect the crystals by vacuum filtration, wash with cold hexanes, and dry under vacuum.

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- Column Chromatography (If needed): If the product is not sufficiently pure after recrystallization, perform flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes (e.g., 10% to 40% EtOAc) as the eluent.[13]

Characterization of Final Product

The identity and purity of the synthesized **2-ethoxy-N-(4-fluorophenyl)pyridine-3-carboxamide** should be confirmed by standard analytical techniques.

Analysis	Expected Results
Appearance	White to off-white crystalline solid
Melting Point	135-138 °C (Example range)
^{1}H NMR (400 MHz, $CDCl_3$)	δ ppm: 1.45 (t, 3H), 4.50 (q, 2H), 7.05 (t, 2H), 7.55 (m, 2H), 7.90 (dd, 1H), 8.30 (dd, 1H), 8.55 (dd, 1H), 9.80 (s, 1H, NH)
^{13}C NMR (100 MHz, $CDCl_3$)	δ ppm: 14.5, 62.0, 115.5 (d), 122.0 (d), 125.0, 134.0, 138.0, 145.0, 158.0 (d, J=245 Hz), 160.0, 164.0
Mass Spec (ESI+)	m/z: 261.1 $[M+H]^+$
Purity (HPLC)	>98%

(Note: NMR chemical shifts are illustrative and may vary slightly based on solvent and instrument.)

Safety and Hazard Management

Proper safety protocols are paramount for this synthesis. A thorough risk assessment must be conducted before beginning any work.

Hazardous Reagents:

- Thionyl Chloride ($SOCl_2$): Highly toxic, corrosive, and a lachrymator. Reacts violently with water to release toxic HCl and SO_2 gases.[14][15] Causes severe burns to skin, eyes, and

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the respiratory tract.[16] All handling must occur in a chemical fume hood.[10]

- 4-Fluoroaniline: Toxic by inhalation, ingestion, and skin contact.[17]
- Triethylamine (TEA): Flammable liquid and vapor. Corrosive and causes skin and eye burns.
- Dichloromethane (DCM): Volatile and a suspected carcinogen.

Personal Protective Equipment (PPE):

- Nitrile or neoprene gloves (double-gloving recommended when handling $SOCl_2$).
- Chemical splash goggles and a full-face shield.[14]
- Flame-retardant lab coat.
- Ensure a safety shower and eyewash station are immediately accessible.[18]

Waste Disposal:

- All organic waste should be collected in a designated halogenated waste container.
- Quenching Excess Reagents: Unused thionyl chloride must be quenched slowly and carefully by adding it dropwise to a large volume of a stirred, ice-cold basic solution (e.g., 10% NaOH). This is a highly exothermic reaction and must be done in a fume hood.

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Caption: Decision workflow for ensuring laboratory safety during the synthesis.

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